

In-Depth Technical Guide: Molecular Weight of (2,2-dimethylpropyl)(methyl)amine

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Compound of Interest

Compound Name: *N,2,2-trimethylpropan-1-amine*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed calculation and summary of the molecular weight for the chemical compound (2,2-dimethylpropyl)(methyl)amine.

Compound Identification and Formula

The subject of this analysis is (2,2-dimethylpropyl)(methyl)amine. The first step is to determine its precise chemical formula.

- Structure: The molecule consists of a central nitrogen atom bonded to a methyl group (-CH₃), a 2,2-dimethylpropyl group (-CH₂C(CH₃)₃), and a hydrogen atom.
- Chemical Formula: Based on its structure, the chemical formula is determined to be C₆H₁₅N[1][2].

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

Data Presentation: Atomic and Molecular Weights

The table below summarizes the components of the molecular weight calculation.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	6	12.011[3][4][5][6]	72.066
Hydrogen	H	15	1.008[7][8]	15.120
Nitrogen	N	1	14.007[3][9][10] [11][12]	14.007
Total		<chem>C6H15N</chem>	101.193	

The calculated molecular weight of (2,2-dimethylpropyl)(methyl)amine is 101.19 g/mol [1].

Experimental Protocols

The molecular weight presented in this guide is a calculated value derived from standard atomic weights. In a research or drug development setting, this value would be confirmed experimentally. The most common and precise method for determining the molecular weight of a compound like this is Mass Spectrometry.

General Protocol Outline for Mass Spectrometry:

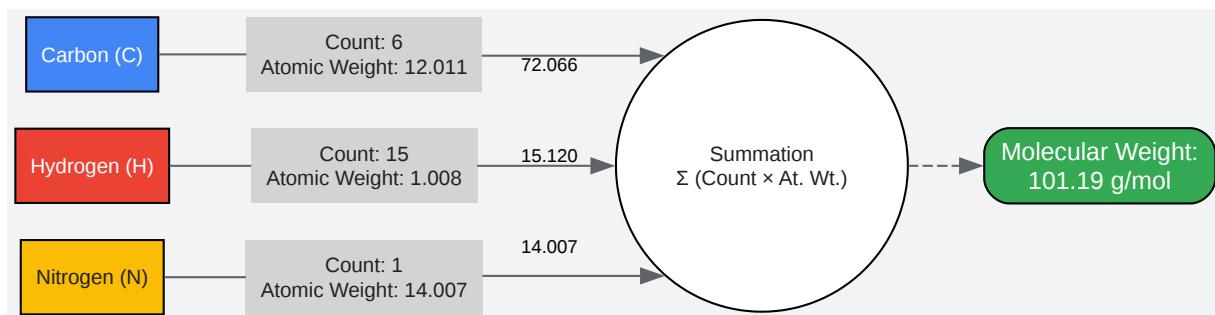
- **Sample Preparation:** A pure sample of (2,2-dimethylpropyl)(methyl)amine is dissolved in a suitable volatile solvent.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Techniques such as Electrospray Ionization (ESI) or Electron Impact (EI) are typically used. Ionization creates charged molecular ions (e.g., $[M+H]^+$).
- **Mass Analysis:** The ionized molecules are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum.

- Data Interpretation: The peak corresponding to the molecular ion is identified to confirm the molecular weight. For (2,2-dimethylpropyl)(methyl)amine, a prominent peak would be expected at or near an m/z value of 101.12 (for the monoisotopic mass) or 102.13 (for the $[M+H]^+$ ion).

Note: This is a generalized protocol. Specific instrumental parameters and sample concentrations would be optimized for the particular instrument and experiment.

Visualization of Calculation Logic

The following diagram illustrates the logical workflow for calculating the molecular weight of the compound from its constituent elements.



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Caption: Logical flow for molecular weight calculation.

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